

Application Note: Processing and Dyeing with Disperse Violet S (Press Cake) on Polyester

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Compound of Interest

Compound Name: Disperse Violet S press cake

Cat. No.: B12281992

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Executive Summary & Scope

This technical guide addresses the specific challenges of utilizing Disperse Violet S (chemically identified as C.I. Disperse Violet 26, an anthraquinone-based dye) in its press cake form.

Unlike commercial "finished" dyes, press cake is a raw intermediate containing aggregated dye particles, water, and synthesis impurities, lacking necessary dispersing agents.

Direct application of press cake to polyester (PET) without prior processing will result in specking, uneven dyeing, and poor fastness due to particle agglomeration. This protocol outlines the critical bead milling and standardization workflows required to convert raw press cake into a stable aqueous dispersion suitable for High-Temperature High-Pressure (HTHP) dyeing.

Material Characterization: The "Press Cake" Challenge

Before dyeing, the raw material must be understood. Commercial disperse dyes are milled to a particle size of 1–5 microns. Press cake, however, consists of coarse aggregates (10–100+ microns).

Chemical Profile[1][2][3][4][5][6][7]

- C.I.[1][2][3][4] Name: Disperse Violet 26
- Chemical Class: Anthraquinone[5][1][6]
- CAS Number: 6408-72-6[7][5][3][8]
- Physical State: Wet filter cake (typically 40–60% solid content).
- Solubility: Insoluble in water; soluble in acetone/ethanol.[5]
- Mechanism: Solid Solution Mechanism (governed by Free Volume Theory).

Core Directive: The Dispersion Necessity

Causality: Polyester fibers are hydrophobic with a compact semi-crystalline structure. Dyeing occurs via the diffusion of single dye molecules into the fiber's amorphous regions above the Glass Transition Temperature (

). Risk: If the press cake is not milled, large particles cannot dissolve/diffuse. They will filter out on the fabric surface, causing "tarring" and drastically reducing Rubbing Fastness.

Protocol A: Formulation & Dispersion (Milling)

Objective: Reduce particle size to <2

m and stabilize the dispersion against re-agglomeration.

Reagents & Equipment[6][12][13][14][15][16]

- **Disperse Violet S Press Cake**
- Dispersing Agent: Sodium Lignosulfonate or Naphthalene Sulfonic Acid Formaldehyde Condensate (e.g., Tamol NN).
- Wetting Agent: Non-ionic surfactant (low foam).
- Equipment: Laboratory Bead Mill (e.g., Dyno-Mill) or High-Speed Homogenizer (for preliminary trials).

- Grinding Media: Zirconium oxide beads (0.8–1.0 mm).

Step-by-Step Procedure

- Solid Content Determination:
 - Weigh 5.0g of wet press cake. Dry at 105°C for 4 hours.
 - Calculate % Solids =
.
- Slurry Preparation:
 - Target Ratio: 1 part Dry Dye : 1 part Dispersant.
 - Mix calculated wet press cake, dispersing agent, and deionized water to achieve a 20-30% total solids slurry.
 - Note: The high dispersant ratio is critical to prevent "Ostwald Ripening" (crystal growth) during storage.
- Milling:
 - Load slurry into the bead mill.
 - Process for 60–90 minutes. Monitor temperature; keep below 45°C to prevent crystal modification.
- Validation (The Filter Test):
 - Crucial Step: Dilute 1g of milled dispersion in 500mL water.
 - Vacuum filter through Whatman #2 filter paper.
 - Pass Criteria: Filtration time <60 seconds; no visible specks/residue on paper.

Protocol B: HTHP Dyeing of Polyester[15]

Objective: Exhaustion of the dispersed dye into the PET matrix using High-Temperature High-Pressure (HTHP) machinery.

Dyeing Recipe (Standard Depth 2%)

Component	Concentration	Function
Milled Disperse Violet S	2.0% o.w.f (on weight of fabric)	Colorant
Dispersing Agent	1.0 g/L	Prevents agglomeration at high temp
Acetic Acid / Sodium Acetate	Buffer to pH 4.5–5.5	Prevents hydrolytic degradation of dye
Leveling Agent	0.5 g/L	Promotes uniform migration
Liquor Ratio	1:10 to 1:20	Volume of bath relative to fabric

Execution Workflow

- Bath Setup: Set bath temperature to 50°C. Add buffer and auxiliaries. Circulate for 5 mins.
- Dye Addition: Add the milled Disperse Violet S dispersion (filtered through a mesh to catch any skin).
- Adsorption Phase: Run at 50–60°C for 10 mins.
- Ramp Up: Heat at 1.5°C/min to 130°C.
 - Scientific Insight: The critical dyeing zone is 80°C–130°C. Heating too fast here causes uneven strike rates.
- Fixation Plateau: Hold at 130°C for 45–60 minutes.
 - Mechanism:[9][2][6][10] At 130°C, polymer chains gain mobility (Free Volume increases), allowing dye molecules to diffuse in.
- Cool Down: Cool at 2°C/min to 80°C. Drain.

Protocol C: Reduction Clearing (RC)

Objective: Remove unfixed surface dye and oligomers.[11][12] This is mandatory for press cake applications to ensure wash/rub fastness.

RC Recipe

- Sodium Hydrosulfite (Hydro): 2.0 g/L
- Sodium Hydroxide (38°Bé): 2.0 g/L
- Detergent: 1.0 g/L

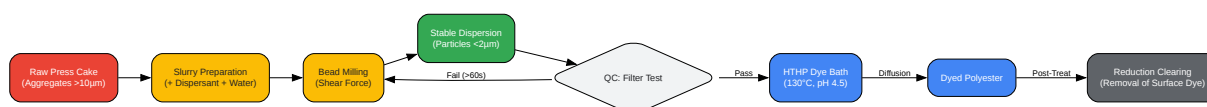
Procedure

- Fill bath with fresh water at 70°C.
- Add chemicals.
- Treat fabric for 20 minutes at 70–80°C.
- Drain, rinse hot (50°C), then rinse cold.
- Neutralize with 0.5 g/L Acetic Acid.

Visualized Workflows

Diagram 1: Process Flow from Press Cake to Fabric

This diagram illustrates the transformation of the raw material into the final dyed good.

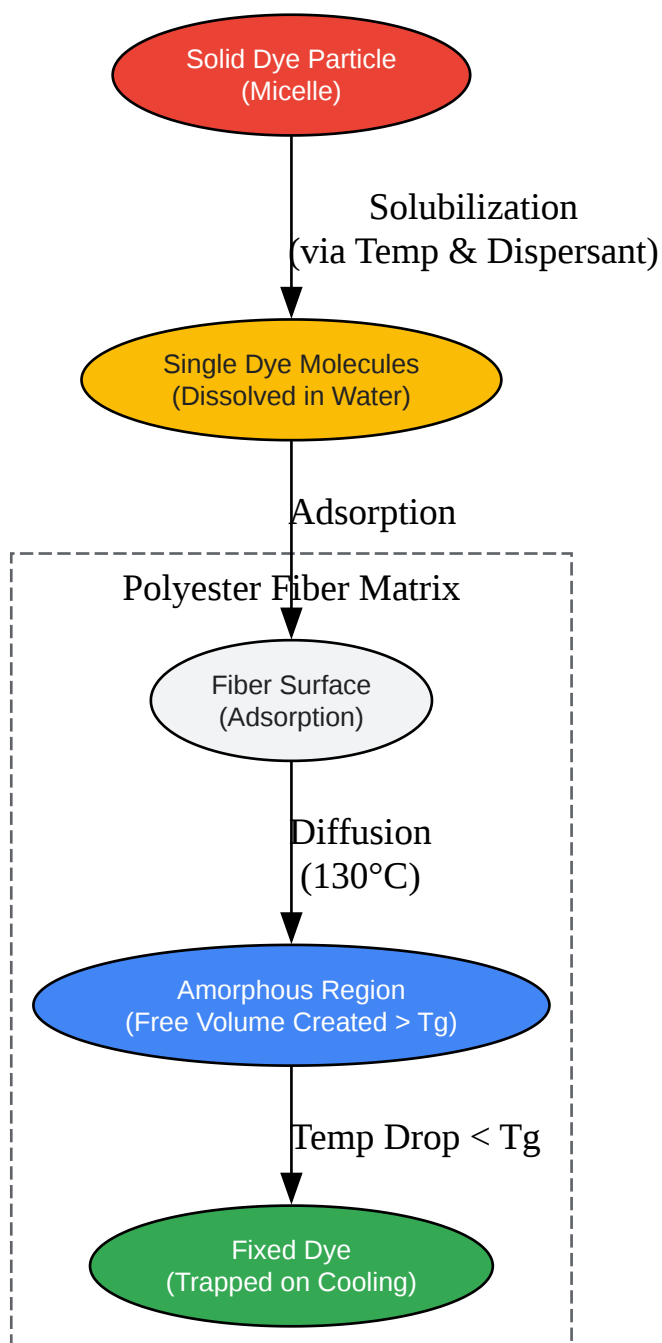


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Caption: Critical path for processing **Disperse Violet S** press cake. Note the QC loop at the milling stage.

Diagram 2: Dyeing Mechanism (Free Volume Theory)

This diagram details the physical chemistry occurring during the 130°C fixation plateau.



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Caption: Mechanism of Disperse Dyeing. Dye solubilizes, adsorbs, and diffuses into polymer gaps opened by heat.

Analysis & Troubleshooting

Issue	Probable Cause	Corrective Action
Specks/Spots	Poor milling or emulsion shock.	Check filter test. Increase dispersant ratio.
Low Color Yield	pH too high (Hydrolysis).	Ensure pH is 4.5–5.5. Check buffer capacity.
Poor Rub Fastness	Incomplete Reduction Clearing.	Verify Hydro/Caustic strength. Ensure RC temp >70°C.
Shade Change	Metal ion sensitivity.	Add sequestering agent (EDTA) to dyebath.

Standardized Testing[7][10][18][19][20]

- Lightfastness: AATCC Test Method 16.3 (Xenon-Arc).[13][14][15][16]
- Crocking (Rubbing): AATCC Test Method 8.

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